

Comparative Cost-Analysis & Technical Guide: Bis(chlorosulfonyl)amine in Synthesis

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Compound of Interest

Compound Name: *Bis(chlorosulfonyl)amine*

CAS No.: *15873-42-4*

Cat. No.: *B3243679*

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Executive Summary: The "Hidden" Linchpin Reagent

Bis(chlorosulfonyl)amine (BCSA) (

; CAS: 15873-42-4) is a potent, bifunctional electrophile often overshadowed by its more famous derivative, LiFSI (Lithium bis(fluorosulfonyl)imide). While primarily known as a battery electrolyte precursor, BCSA offers a unique, cost-effective entry point for medicinal chemists seeking to access bis(sulfonyl)imide motifs and cyclic sulfamide bioisosteres.

The Value Proposition:

- **Cost Efficiency:** BCSA can be synthesized from commodity chemicals (Sulfamic acid, Thionyl chloride) at a fraction of the cost of purchasing specialized fluorinated "Click" reagents (e.g., Imidodisulfonyl fluoride).
- **Synthetic Utility:** It acts as a "linchpin" reagent, enabling the one-step formation of bridges, which are difficult to construct via standard sulfonyl chloride coupling.

- Gateway to SuFEx: It is the primary precursor to

, allowing labs to generate their own SuFEx (Sulfur-Fluoride Exchange) hubs in-house.

Chemical Identity & Comparative Positioning[1][2]

[3]

Structural Comparison

BCSA is frequently confused with Chlorosulfonyl Isocyanate (CSI). It is critical to distinguish them as their reactivity profiles differ fundamentally.

Feature	Bis(chlorosulfonyl) amine (BCSA)	Chlorosulfonyl Isocyanate (CSI)	Sulfonyl Chloride
Structure			
Reactive Centers	Two electrophilic sulfonyl chlorides ()	One Sulfonyl () + One Isocyanate ()	Two Chlorines ()
Primary Output	Bis(sulfonyl)imides, Cyclic Sulfimides	N-chlorosulfonyl amides, -lactams	Sulfates, Sulfamides
Atom Economy	High for scaffolds	High for scaffolds	Moderate
Approx. Cost	Low (via in-situ synthesis)	High (Specialty Reagent)	Very Low (Commodity)

Cost-Benefit Analysis: "Buy vs. Make"

For a drug development campaign requiring 100g - 1kg of reagent:

- Commercial Purchase (BCSA): Prices fluctuate significantly (\$100 - \$500/kg) due to supply chain focus on the battery industry. Purity is often variable (90-95%).

- In-House Synthesis (Route A):
 - Raw Materials: Sulfamic Acid () + Thionyl Chloride () + Chlorosulfonic Acid ().
 - Material Cost: < \$20/kg.[1]
 - Labor/Overhead: Moderate (Requires careful distillation).
 - Verdict: For scale-up (>100g), in-house synthesis provides >80% cost reduction and guarantees freshness (critical as BCSA hydrolyzes rapidly).

Synthetic Applications in Drug Development

Pathway A: Synthesis of Cyclic Sulfimides (Bioisosteres)

The

moiety is a bulky, lipophilic, and non-basic bioisostere for dicarboxylic acids or cyclic ureas. BCSA allows for the "stitching" of diamines or diols into cyclic structures.

- Mechanism: Double nucleophilic substitution.
- Advantage: Avoids the stepwise protection/deprotection required if using two separate sulfonyl chlorides.

Pathway B: The "SuFEx Gateway" (In-situ Fluorination)

Medicinal chemistry is increasingly adopting SuFEx click chemistry. The gold standard reagent is Imidodisulfuryl fluoride (

).

- The Cost Hack: Instead of buying expensive

, synthesize BCSA and treat with anhydrous

or

to generate the fluoride in situ.

- Yield: Typically >90% conversion.

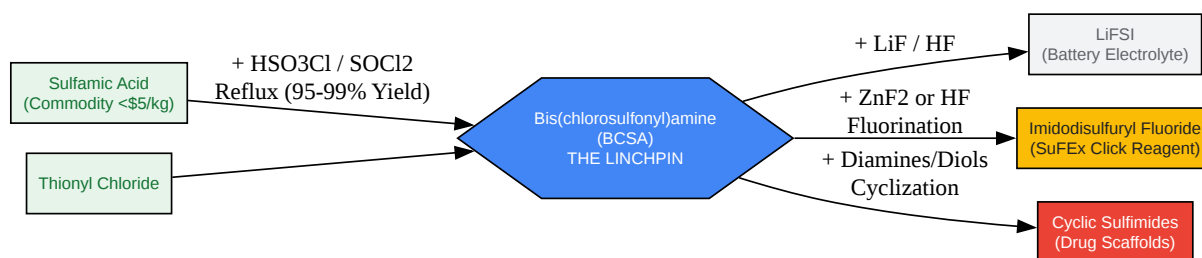
Pathway C: Vilsmeier Activation for Polymer/Oligomer Synthesis

Recent data suggests BCSA forms a stable complex with DMF (Vilsmeier-type), which moderates its reactivity. This allows for controlled polycondensation with diols to form linear poly(disulfonylimide)s, which are being explored as single-ion conducting polymer electrolytes or drug delivery matrices.

Visualized Workflows (DOT Diagrams)

Diagram 1: Synthetic Logic & Cost Flow

This diagram illustrates the economic and chemical logic of using BCSA as a central hub.

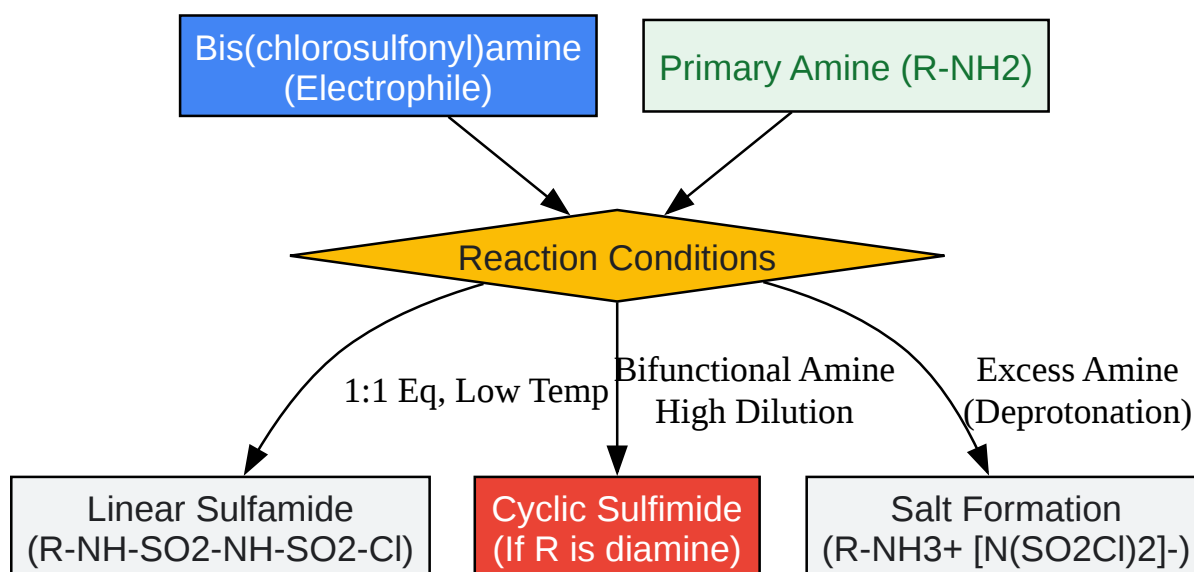


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Caption: BCSA acts as the cost-effective bridge between commodity chemicals and high-value functional materials.

Diagram 2: Reaction Selectivity with Amines

The reaction outcome depends heavily on the amine structure and stoichiometry.



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Caption: Controlling stoichiometry is critical; BCSA is acidic and can simply protonate amines if not buffered.

Experimental Protocol: Synthesis of BCSA

Note: This procedure is adapted from industrial patents (e.g., Nippon Shokubai) to ensure high yield and purity.

Safety Warning

BCSA reacts violently with water, releasing HCl and sulfuric acid mists. All operations must be performed under an inert atmosphere (Nitrogen/Argon) in a fume hood.

Materials

- Sulfamic Acid (, dried)[2]
- Thionyl Chloride (

)[2]

- Chlorosulfonic Acid (

)

Step-by-Step Methodology

- Setup: Equip a 3-neck round bottom flask with a mechanical stirrer, reflux condenser, and an internal thermometer. Connect the condenser outlet to a scrubber (NaOH trap) to neutralize HCl/SO₂ gas.
- Mixing: Charge the flask with Sulfamic Acid (1.0 eq) and Thionyl Chloride (excess, ~2-3 eq).
- Activation: Add Chlorosulfonic Acid (1.0 - 1.1 eq) slowly at room temperature.
- Reaction: Heat the mixture to reflux (approx. 75-80°C).
 - Observation: Vigorous gas evolution () will occur. Maintain reflux until gas evolution ceases (approx. 12-24 hours).
- Purification:
 - Distill off excess Thionyl Chloride at atmospheric pressure.
 - Vacuum Distillation: Distill the residue under reduced pressure (approx. 100-110°C at 2-5 mmHg). BCSA is a viscous, colorless to pale yellow liquid/low-melting solid.
- Storage: Store in a Schlenk flask or sealed ampoule under Argon. Do not store in standard glass jars as moisture ingress will degrade the reagent rapidly.

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